

# 3,4-Dimethyl-1-pentene chemical properties and structure

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## Compound of Interest

Compound Name: 3,4-Dimethyl-1-pentene

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An In-depth Technical Guide to **3,4-Dimethyl-1-pentene**: Chemical Properties and Structure

## Introduction

**3,4-Dimethyl-1-pentene** is an unsaturated hydrocarbon belonging to the alkene family. Its structure, characterized by a terminal double bond and methyl substitutions, imparts specific chemical properties and reactivity, making it a subject of interest in organic synthesis and mechanistic studies. This technical guide provides a comprehensive overview of the chemical properties, structure, and known reactivity of **3,4-Dimethyl-1-pentene**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure

The systematic IUPAC name for this compound is 3,4-dimethylpent-1-ene.<sup>[1]</sup> Its structure consists of a five-carbon pentene chain with a double bond between the first and second carbon atoms. Methyl groups are attached to the third and fourth carbon atoms. The presence of a chiral center at the C3 position means that **3,4-Dimethyl-1-pentene** can exist as two different stereoisomers: (3R)-3,4-dimethylpent-1-ene and (3S)-3,4-dimethylpent-1-ene.<sup>[2]</sup>

Structural Identifiers:

- SMILES: CC(C)C(C)C=C<sup>[1][3]</sup>
- InChI: InChI=1S/C7H14/c1-5-7(4)6(2)3/h5-7H,1H2,2-4H3<sup>[4][5]</sup>

- InChIKey: WFHXQNMTMDKVJG-UHFFFAOYSA-N[3][4]

### 2D Structure of 3,4-Dimethyl-1-pentene

## Physicochemical Properties

The physicochemical properties of **3,4-Dimethyl-1-pentene** are summarized in the table below. These properties are crucial for designing experimental setups, purification procedures, and for predicting its behavior in different environments.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	[3][4][5]
Molecular Weight	98.19 g/mol	[2][3][4]
CAS Registry Number	7385-78-6	[3][4][5]
Appearance	Colorless liquid	[6]
Density	0.701 g/cm <sup>3</sup>	[3]
Boiling Point	81 °C (354.15 K)	[3]
Melting Point	-119.50 °C	[6]
Refractive Index	1.400	[3]
Solubility	Insoluble in water; soluble in non-polar organic solvents like hexane, ether, and chloroform.	[6]

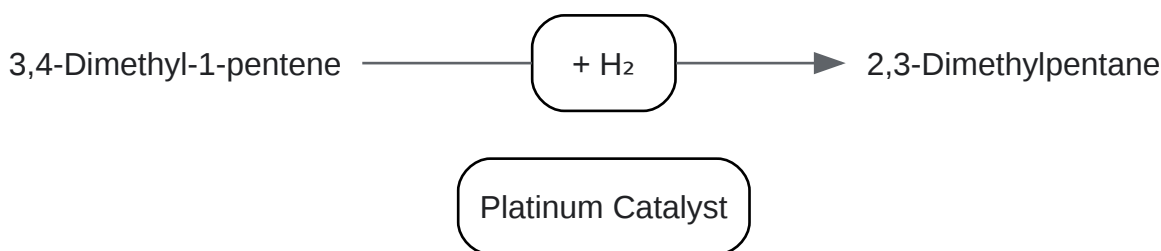
## Reactivity and Key Reactions

As an alkene, **3,4-Dimethyl-1-pentene**'s reactivity is dominated by the presence of the carbon-carbon double bond, making it susceptible to electrophilic addition reactions.[6]

## Catalytic Hydrogenation

A fundamental reaction of alkenes is catalytic hydrogenation, where hydrogen is added across the double bond in the presence of a metal catalyst to form the corresponding alkane.

Experimental Protocol: The treatment of **3,4-Dimethyl-1-pentene** with hydrogen gas ( $H_2$ ) in the presence of a platinum (Pt) catalyst results in the formation of 2,3-dimethylpentane.[7] While a detailed experimental protocol is not available in the cited literature, a general procedure for catalytic hydrogenation involves dissolving the alkene in a suitable solvent (e.g., ethanol, ethyl acetate), adding the catalyst, and then introducing hydrogen gas, often at a controlled pressure and temperature. The reaction progress can be monitored by techniques such as thin-layer chromatography or gas chromatography.



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#### Catalytic Hydrogenation of **3,4-Dimethyl-1-pentene**

## Isomerization

Under acidic conditions, such as in the presence of sulfuric acid ( $H_2SO_4$ ), **3,4-Dimethyl-1-pentene** can undergo isomerization to form more stable alkenes like 2,3-dimethyl-2-pentene.[8] This reaction proceeds through a carbocation intermediate, and the rearrangement leads to the thermodynamically more stable product.

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **3,4-Dimethyl-1-pentene**.

- Infrared (IR) Spectroscopy: The IR spectrum of **3,4-Dimethyl-1-pentene** would show characteristic absorption bands for C=C stretching of the double bond and C-H stretching for the  $sp^2$  and  $sp^3$  hybridized carbons. The NIST Chemistry WebBook provides access to its gas-phase IR spectrum.[5]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, which can provide information about the molecular weight and fragmentation pattern of the molecule.[4]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR data are available and are invaluable for confirming the connectivity of atoms within the molecule.[1]  
[9]

## Conclusion

**3,4-Dimethyl-1-pentene** is a simple alkene with well-defined chemical and physical properties. Its reactivity, primarily centered around the terminal double bond, allows for its use as a starting material in various organic syntheses. The availability of comprehensive spectroscopic data facilitates its unambiguous identification. This guide provides foundational technical information that can aid researchers in its application and further study.

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